

9-Oxoheptadecanedioic Acid (CAS 1502-36-9): A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Oxoheptadecanedioic acid

Cat. No.: B3242121

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

9-Oxoheptadecanedioic acid (CAS 1502-36-9) is a long-chain dicarboxylic acid with a ketone functional group. While its primary documented application is as a precursor in the synthesis of Civetone, a macrocyclic ketone used in perfumery and for protein labeling, its broader biological significance and potential therapeutic applications remain largely unexplored. This technical guide synthesizes the currently available information on **9-oxoheptadecanedioic acid**, including its chemical and physical properties. Due to the limited specific data on its biological activity, this paper also discusses the general characteristics of dicarboxylic acids to provide a contextual framework for future research and development.

Chemical and Physical Properties

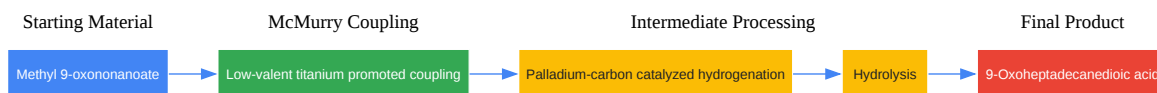
Limited experimental data is available for the physical and chemical properties of **9-Oxoheptadecanedioic acid**. The following table summarizes the available information.

Property	Value	Source
CAS Number	1502-36-9	N/A
Molecular Formula	C17H30O5	[1][2]
Molecular Weight	314.42 g/mol	[1][2]
Appearance	Solid (predicted)	N/A
pKa (predicted)	4.47 ± 0.10	N/A

Synthesis

A detailed, publicly available experimental protocol for the synthesis of **9-Oxoheptadecanedioic acid** is scarce. However, a patented method for the preparation of a related compound, octadecanedioic acid, suggests a possible synthetic route. This involves the McMurry coupling of methyl 9-oxononanoate, followed by hydrogenation and hydrolysis.

A generalized workflow for a potential synthesis is presented below.



[Click to download full resolution via product page](#)

Caption: Hypothetical synthesis workflow for **9-Oxoheptadecanedioic acid**.

Biological Activity and Potential Applications

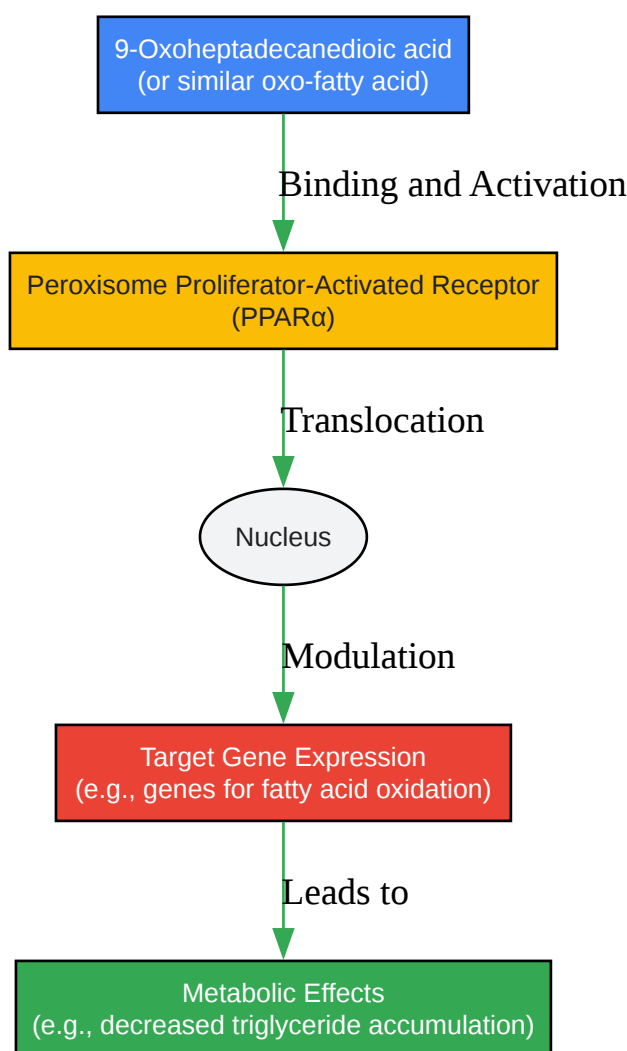
Direct research on the biological activity of **9-Oxoheptadecanedioic acid** is limited. However, some commercial sources suggest potential antimicrobial properties and a role in enhancing the skin barrier. The broader class of dicarboxylic acids has been investigated for various biological effects.

General Biological Roles of Dicarboxylic Acids

Dicarboxylic acids are involved in various metabolic processes. Under conditions where fatty acid β -oxidation is impaired, ω -oxidation can become a significant pathway, leading to the formation of dicarboxylic acids. Some dicarboxylic acids, such as sebacic acid, have been investigated for their potential to improve glycemic control in type 2 diabetes by enhancing insulin sensitivity and reducing hepatic gluconeogenesis.

Potential Signaling Pathways

Given the lack of specific studies on **9-Oxoheptadecanedioic acid**, a hypothetical signaling pathway can be inferred from related oxo-fatty acids. For instance, other 9-oxo fatty acids have been shown to interact with peroxisome proliferator-activated receptors (PPARs), which are key regulators of lipid metabolism and inflammation.



[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway for an oxo-fatty acid via PPAR α activation.

Pharmacokinetics and Toxicology

Pharmacokinetics

Specific pharmacokinetic data for **9-Oxoheptadecanedioic acid** is not available. Generally, the pharmacokinetics of dicarboxylic acids are influenced by their chain length. Medium-chain dicarboxylic acids are typically water-soluble and can be metabolized through β -oxidation. Their excretion can occur via the urine, with some undergoing active secretion or reabsorption in the kidneys.

Toxicology

There is no specific toxicological data for **9-Oxoheptadecanedioic acid**. For dicarboxylic acids in general, toxicity varies. Some, like succinic and adipic acid, may be harmful if inhaled, swallowed, or absorbed through the skin. However, many dicarboxylic acids are considered to have low acute toxicity.

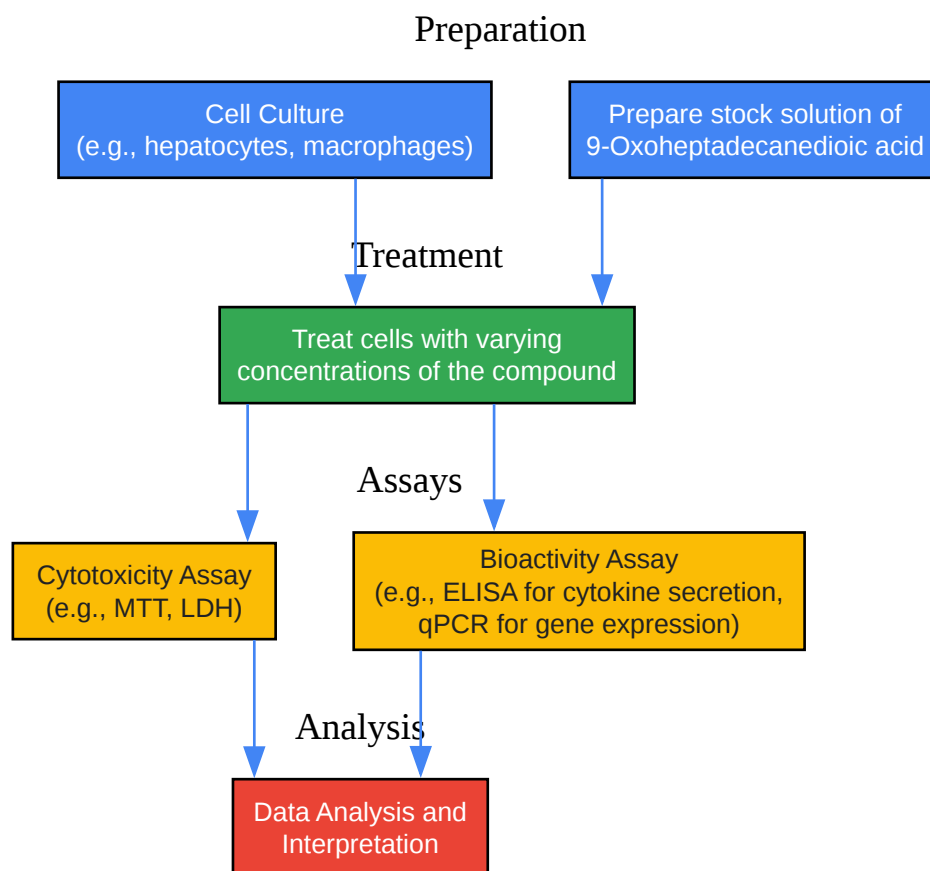
Toxicological Endpoint	Value	Species
Acute Oral Toxicity (LD50)	Data not available	N/A
Dermal Irritation	Data not available	N/A
Ocular Irritation	Data not available	N/A
Mutagenicity	Data not available	N/A

Experimental Protocols

Detailed and validated experimental protocols specifically for **9-Oxoheptadecanedioic acid** are not readily found in the scientific literature. Researchers interested in studying this compound would need to adapt general protocols for fatty acid analysis.

Hypothetical Experimental Workflow for In Vitro Bioactivity Screening

The following diagram outlines a general workflow for screening the bioactivity of **9-Oxoheptadecanedioic acid** in a cell-based assay.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for in vitro bioactivity screening.

Conclusion and Future Directions

9-Oxoheptadecanedioic acid is a molecule with a defined role in chemical synthesis but with underexplored biological potential. The lack of comprehensive studies on its mechanism of action, pharmacokinetics, and safety profile presents a significant knowledge gap. Future research should focus on:

- Developing and publishing a standardized synthesis protocol.
- Conducting in vitro and in vivo studies to elucidate its biological activities. This could include screening for antimicrobial, anti-inflammatory, and metabolic effects.
- Investigating its mechanism of action, including potential interactions with nuclear receptors like PPARs.
- Performing comprehensive pharmacokinetic and toxicological studies to establish a safety profile.

Addressing these research areas will be crucial for determining the potential of **9-Oxoheptadecanedioic acid** as a therapeutic agent or a valuable tool in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. "Dicarboxylic Acid" by Shuchi Patel and Mayur S. Parmar [nsuworks.nova.edu]
- 2. Pharmacokinetics of dicarboxylic acids in man | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]
- To cite this document: BenchChem. [9-Oxoheptadecanedioic Acid (CAS 1502-36-9): A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3242121#9-oxoheptadecanedioic-acid-cas-number-1502-36-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com